

What is the CAS number for Florosenine

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Compound of Interest

Compound Name: Florosenine

Cat. No.: B232019

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Florosenine: A Technical Overview

CAS Number: 16958-30-8

Introduction

Florosenine is a pyrrolizidine alkaloid, a class of naturally occurring compounds known for their significant biological activities. This technical guide provides a comprehensive overview of the available scientific information on **Florosenine**, focusing on its chemical properties, and biological significance. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Chemical Properties

A summary of the key chemical identifiers and properties of **Florosenine** is presented in the table below.

Property	Value
CAS Number	16958-30-8
Molecular Formula	C ₂₁ H ₂₉ NO ₈
Molecular Weight	423.46 g/mol
Class	Pyrrolizidine Alkaloid

Synthesis and Isolation

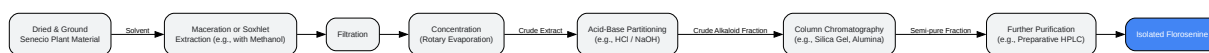
Natural Source

Florosenine is known to be isolated from various species of the genus *Senecio*, which are widely distributed flowering plants.

General Isolation Protocol for Pyrrolizidine Alkaloids from *Senecio* Species

While a specific, detailed protocol for the isolation of **Florosenine** is not readily available in public literature, a general methodology for extracting pyrrolizidine alkaloids from *Senecio* plant material is outlined below. This process typically involves several stages of extraction and purification.

Experimental Workflow for Pyrrolizidine Alkaloid Isolation



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A generalized workflow for the isolation of pyrrolizidine alkaloids from *Senecio* species.

Methodology:

- **Extraction:** The dried and powdered plant material is subjected to extraction with a suitable organic solvent, typically methanol or ethanol, using methods such as maceration or Soxhlet extraction.
- **Acid-Base Extraction:** The resulting crude extract is then subjected to an acid-base partitioning process. The extract is acidified to protonate the alkaloids, making them water-soluble. The aqueous layer is then washed with an organic solvent to remove neutral and acidic impurities. Subsequently, the aqueous layer is basified to deprotonate the alkaloids, which are then extracted into an immiscible organic solvent.

- **Chromatographic Purification:** The crude alkaloid fraction is further purified using chromatographic techniques. Column chromatography over silica gel or alumina is a common first step.
- **Final Purification:** Final purification to obtain **Florosenine** is typically achieved through preparative high-performance liquid chromatography (HPLC).

Spectroscopic Data

Detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR) for **Florosenine** are not widely available in the public domain. For definitive structural elucidation and characterization, researchers would need to acquire these spectra on a purified sample.

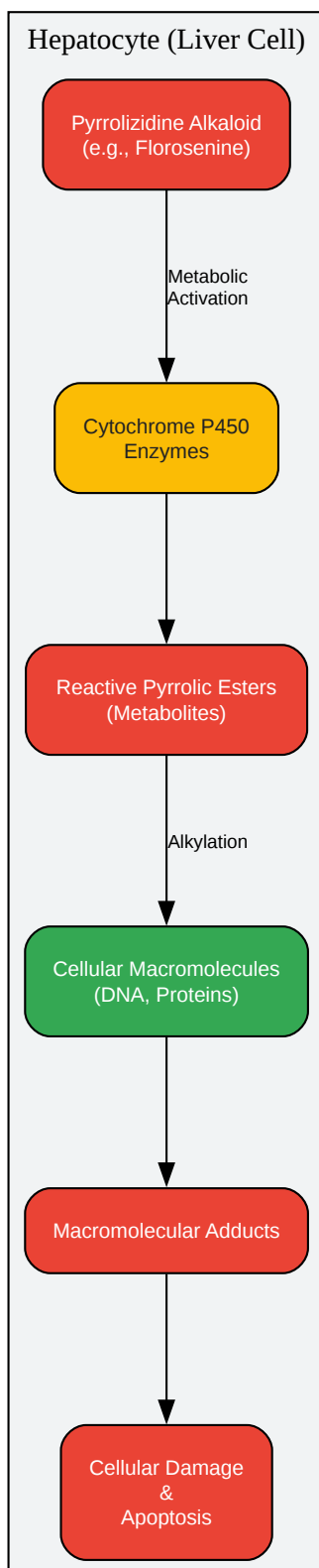
Biological Activity and Mechanism of Action

Pyrrolizidine alkaloids as a class are known for their significant biological effects, most notably hepatotoxicity (toxicity to the liver). The toxicity is generally attributed to the metabolic activation of the pyrrolizidine nucleus in the liver.

General Mechanism of Pyrrolizidine Alkaloid-Induced Hepatotoxicity

The general signaling pathway for the metabolic activation and subsequent toxicity of many pyrrolizidine alkaloids is depicted below. It is important to note that the specific targets and pathways for **Florosenine** have not been elucidated.

Hypothesized Signaling Pathway for Pyrrolizidine Alkaloid Toxicity



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A generalized pathway for the metabolic activation and toxicity of pyrrolizidine alkaloids.

Pathway Description:

- **Uptake and Metabolism:** Pyrrolizidine alkaloids are transported to the liver.
- **Metabolic Activation:** In the hepatocytes, they are metabolized by cytochrome P450 enzymes into highly reactive pyrrolic esters.
- **Macromolecular Adduction:** These reactive metabolites can then form covalent bonds (adducts) with cellular macromolecules such as DNA and proteins.
- **Cellular Damage:** The formation of these adducts disrupts normal cellular function, leading to cellular damage, apoptosis (programmed cell death), and ultimately hepatotoxicity.

Conclusion

Florosenine is a pyrrolizidine alkaloid with a confirmed chemical identity. However, a comprehensive understanding of its synthesis, detailed experimental protocols for its isolation, full spectroscopic characterization, and specific biological activities and mechanisms of action remains an area for further research. The information provided in this guide is based on the currently available public data and general knowledge of the pyrrolizidine alkaloid class. Researchers are encouraged to conduct further studies to fully elucidate the properties and potential applications of this compound.

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